

A Comparative Analysis of Methyl Hydroxyangolensate from Diverse Botanical Sources

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Compound of Interest		
Compound Name:	Methyl hydroxyangolensate	
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For Researchers, Scientists, and Drug Development Professionals

Methyl hydroxyangolensate, a tetranortriterpenoid belonging to the limonoid class of natural products, has garnered significant interest within the scientific community for its diverse pharmacological activities. This guide provides a comparative analysis of **Methyl hydroxyangolensate** derived from various plant sources, focusing on its biological activities, and presents relevant experimental data and protocols to aid in further research and development.

Plant Sources and Isolation

Methyl hydroxyangolensate has been successfully isolated from several species within the Meliaceae family, commonly known as the mahogany family. The primary plant sources include:

- Soymida febrifuga (Indian Redwood): The callus culture of this plant has been a notable source for the isolation of **Methyl hydroxyangolensate**.[1]
- Entandrophragma angolense (Tiama Mahogany): The stem and root bark of this African tree are known to contain **Methyl hydroxyangolensate**.[2][3][4][5]
- Khaya senegalensis (African Mahogany): Various parts of this tree, including the timber, bark, and seeds, have yielded **Methyl hydroxyangolensate**.[6]



 Khaya grandifoliola and Khaya ivorensis: The wood of these species has also been reported as a source.[7]

While direct comparative studies on the yield and purity of **Methyl hydroxyangolensate** from these different sources are limited in the existing literature, the choice of plant material and extraction methodology significantly impacts the final output.

Comparative Biological Activity

Methyl hydroxyangolensate exhibits a range of biological activities, with the most prominent being its anti-cancer and antimicrobial properties.

Biological Activity	Plant Source of Methyl Hydroxyangolensate	Key Findings
Anti-cancer	Soymida febrifuga (callus culture)	Induces apoptosis in leukemia and Burkitt's lymphoma cell lines through the intrinsic mitochondrial pathway.[8][9] [10][11]
Antimicrobial	Soymida febrifuga (callus culture)	Demonstrates antibacterial activity against Bacillus subtilis and Salmonella typhimurium, and antifungal activity against Aspergillus niger.[1][12]
Anti-ulcer	Entandrophragma angolense	Shows dose-dependent inhibition of gastric ulceration in animal models.[4][5]
Spasmolytic	Entandrophragma angolense	Exhibits inhibitory effects on smooth muscle contractions, potentially via serotonergic mechanisms.

Experimental Protocols



The following sections outline generalized experimental protocols for the extraction, isolation, and quantification of **Methyl hydroxyangolensate**, based on methodologies reported for limonoids from Meliaceae species.

Extraction and Isolation

- Plant Material Preparation: Dried and powdered plant material (e.g., bark, callus) is used for extraction.
- Solvent Extraction: Sequential extraction is typically performed with solvents of increasing polarity, such as hexane, ethyl acetate, and methanol. **Methyl hydroxyangolensate** is often found in the more polar fractions. Soxhlet extraction or maceration are common methods.
- Chromatographic Separation: The crude extract rich in Methyl hydroxyangolensate is subjected to column chromatography over silica gel.
- Gradient Elution: A gradient solvent system, often starting with a non-polar solvent like hexane and gradually increasing the polarity with ethyl acetate and then methanol, is used to elute the fractions.
- Purification: Fractions containing Methyl hydroxyangolensate are further purified using techniques like preparative Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Characterization: The structure of the isolated compound is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR - 1H and 13C) and Mass Spectrometry (MS).[1][12][13][14][15][16]

Quantification by HPLC-UV

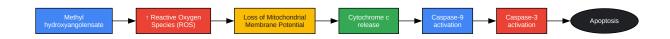
- Standard Preparation: A pure standard of Methyl hydroxyangolensate is dissolved in a suitable solvent (e.g., methanol) to prepare a stock solution and a series of calibration standards.
- Sample Preparation: A known weight of the dried plant extract is dissolved in the mobile phase, filtered through a 0.45 μm filter, and injected into the HPLC system.
- Chromatographic Conditions:



- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm).
- Mobile Phase: An isocratic or gradient mixture of methanol and water, or acetonitrile and water.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detector set at a wavelength determined by the UV spectrum of Methyl hydroxyangolensate.
- Injection Volume: 20 μL.
- Data Analysis: A calibration curve is generated by plotting the peak area of the standard against its concentration. The concentration of **Methyl hydroxyangolensate** in the sample is determined from this curve.

Signaling Pathways Intrinsic Mitochondrial Apoptosis Pathway

Methyl hydroxyangolensate isolated from Soymida febrifuga has been shown to induce apoptosis in cancer cells via the intrinsic mitochondrial pathway.[8][9][10][11] The proposed mechanism involves the generation of reactive oxygen species (ROS), leading to a loss of mitochondrial membrane potential. This triggers the release of cytochrome c from the mitochondria, which in turn activates a cascade of caspases (caspase-9 and caspase-3), ultimately leading to programmed cell death.



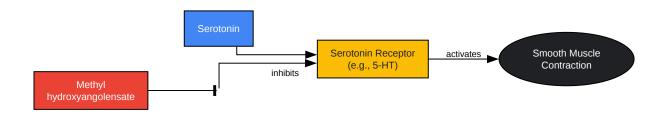
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Proposed Intrinsic Apoptosis Pathway of Methyl Hydroxyangolensate.

Proposed Serotonergic Mechanism of Spasmolytic Activity



The spasmolytic (smooth muscle relaxant) activity of **Methyl hydroxyangolensate** from Entandrophragma angolense is suggested to be mediated through a serotonergic mechanism. It has been observed to inhibit serotonin-induced contractions, suggesting a potential interaction with serotonin receptors or its signaling pathway.



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Hypothesized Serotonergic Inhibition by **Methyl Hydroxyangolensate**.

Conclusion

Methyl hydroxyangolensate stands out as a promising natural compound with significant therapeutic potential, particularly in the fields of oncology and infectious diseases. While it has been isolated from several plant species, a comprehensive comparative analysis of its yield, purity, and bioactivity from these varied sources is an area ripe for further investigation. The elucidation of its molecular mechanisms of action, especially the detailed signaling pathways, will be crucial for its development into a clinically viable therapeutic agent. The experimental protocols and pathway diagrams provided in this guide serve as a foundational resource for researchers dedicated to advancing the study of this remarkable phytochemical.

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Validation & Comparative





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